

Application Notes and Protocols for FR900359 Administration in In Vivo Mouse Models

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Compound of Interest

Compound Name: FR900359

Cat. No.: B15615686

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These application notes provide a comprehensive guide for the administration of **FR900359**, a potent and selective inhibitor of Gq/11/14 proteins, in in vivo mouse models.[1][2] This document includes summaries of quantitative data from various studies, detailed experimental protocols, and visualizations of the relevant signaling pathway and experimental workflow.

Introduction

FR900359 is a depsipeptide isolated from the plant *Ardisia crenata* that serves as a powerful tool for studying Gq-regulated biological processes.[1] It functions by preventing the dissociation of GDP from the Gαq subunit, thereby locking it in an inactive state and blocking downstream signaling.[3] Its selectivity for Gq/11/14 over other Gα isoforms makes it an invaluable inhibitor for investigating the physiological and pathological roles of these specific G protein pathways.[1][2] Dysregulation of Gq signaling is implicated in numerous diseases, making **FR900359** a molecule of significant interest for therapeutic development.[4]

Data Presentation: Quantitative Summary of FR900359 Administration in Mice

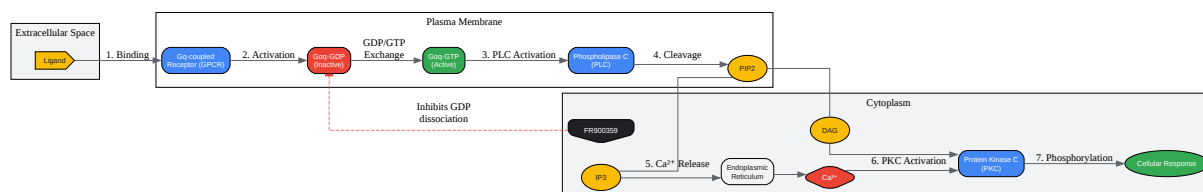
The following tables summarize the dosages, administration routes, and observed effects of **FR900359** in various mouse models as reported in the literature.

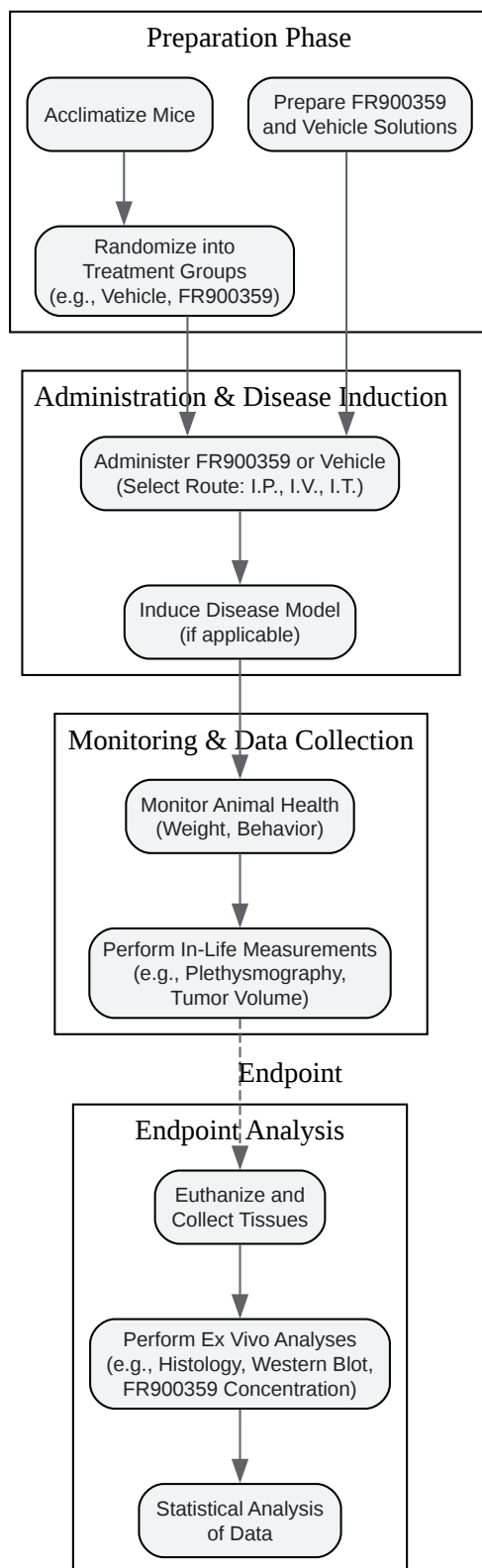
Parameter	Dosage	Administration Route	Vehicle	Observed Effects	Reference
Acute Bronchoconstriction	2.5 µg/mouse	Intratracheal	DMSO	Abolished airway hyperreactivity.	
Chronic Asthma Model	2.5 µg/mouse (twice daily for 3 weeks)	Intratracheal	Not specified	Resulted in high concentrations of FR900359 in the lungs.	
Uveal Melanoma Xenograft	10 µg/mouse (daily for 3 weeks, Mon-Fri)	Intraperitoneal	Not specified	Reduced tumor growth.	
Vascular Tone	0.2 or 1 mg/mL (12 µL per mouse)	Intravenous	Not specified	Reduced vascular tone in the tail artery.	
Pharmacokinetics	Not specified	Intratracheal & Intraperitoneal	DMSO	Accumulates in the lung.	
Methacholine-induced Bronchoconstriction	5 µg/mouse (daily for 7 days)	Intratracheal	Not specified	High levels of FR900359 were detected in the lung and kidney. ^{[5][6]}	^{[5][6]}

Bioavailability and Organ Distribution	10 µ g/mouse (daily for 3 weeks, Mon- Fri)	Intraperitonea l	Not specified	The highest concentration s of FR900359 were found in the lung.[5][6]
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Signaling Pathway

The following diagram illustrates the Gq signaling pathway and the point of inhibition by **FR900359**.





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